

# Theoretical Properties of Alpha-Linolenyl Methane Sulfonate: A Technical Whitepaper

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Alpha linolenyl methane sulfonate*

Cat. No.: *B15546555*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document synthesizes the theoretical properties of alpha-linolenyl methane sulfonate based on the known characteristics of its constituent functional groups: the alpha-linolenyl moiety and the methanesulfonate ester. Direct experimental data on the biological activity and specific therapeutic properties of this compound are not widely available in peer-reviewed literature. The information presented herein is intended for research and development purposes and should be interpreted as a predictive guide for further investigation.

## Executive Summary

Alpha-linolenyl methane sulfonate is a synthetic derivative of alpha-linolenic acid (ALA), an essential omega-3 fatty acid. By converting the terminal alcohol of the linolenyl group to a methanesulfonate ester, the molecule's chemical reactivity is significantly altered, introducing the potential for it to act as an alkylating agent. This whitepaper provides a comprehensive overview of the predicted physicochemical properties, a plausible synthetic route, and the extrapolated biological activities of alpha-linolenyl methane sulfonate. The biological activities are largely inferred from the extensive research on its parent compound, alpha-linolenic acid, which is known for its anti-inflammatory, anti-cancer, and neuroprotective effects. The introduction of the methanesulfonate group suggests potential applications as a targeted covalent inhibitor or a research tool to probe biological systems, but also raises considerations of potential genotoxicity.

## Physicochemical Properties

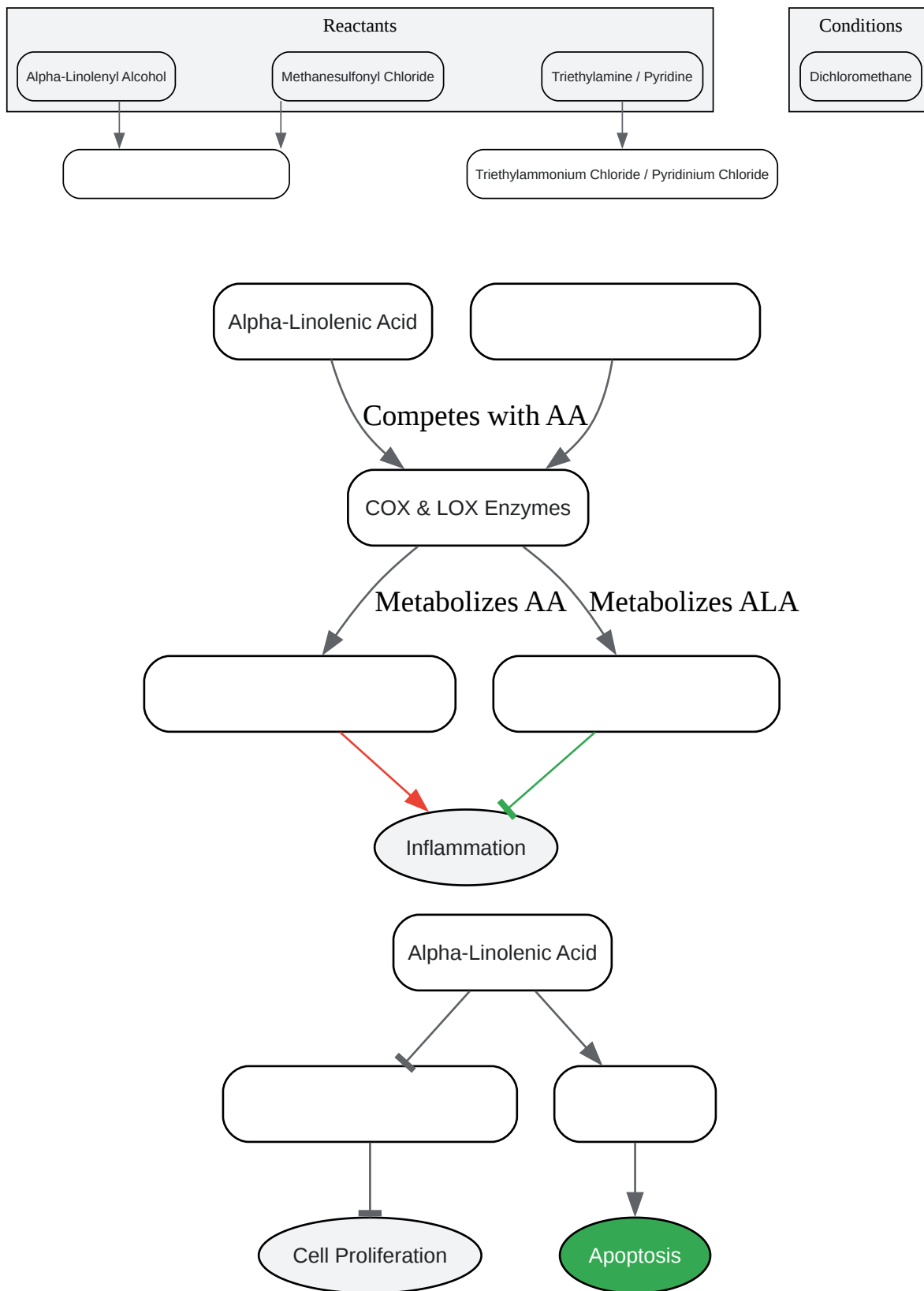
The fundamental physicochemical properties of alpha-linolenyl methane sulfonate are summarized in Table 1. These properties are derived from publicly available chemical databases.

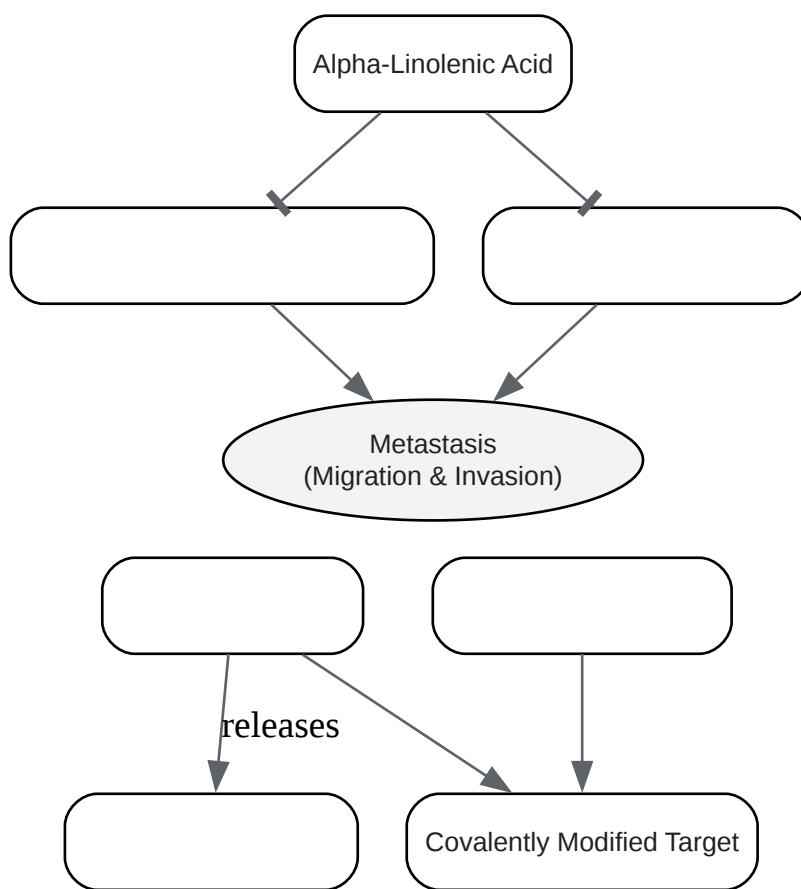
Property	Value	Source
IUPAC Name	(9Z,12Z,15Z)-octadeca-9,12,15-trien-1-yl methanesulfonate	N/A
Synonyms	Linolenyl mesylate, ALA-mesylate	N/A
CAS Number	51040-61-0	N/A
Molecular Formula	C <sub>19</sub> H <sub>34</sub> O <sub>3</sub> S	N/A
Molecular Weight	342.54 g/mol	N/A
Appearance	Predicted to be a colorless to pale yellow oil	N/A
Solubility	Predicted to be soluble in organic solvents (e.g., ethanol, DMSO, DMF) and insoluble in water	N/A

## Synthesis and Chemical Reactivity

### Proposed Synthesis

A standard and efficient method for the synthesis of alpha-linolenyl methane sulfonate involves the reaction of alpha-linolenyl alcohol with methanesulfonyl chloride in the presence of a non-nucleophilic base, such as triethylamine or pyridine. This reaction is typically carried out in an aprotic solvent like dichloromethane at reduced temperatures to control reactivity.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Theoretical Properties of Alpha-Linolenyl Methane Sulfonate: A Technical Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15546555#theoretical-properties-of-alpha-linolenyl-methane-sulfonate\]](https://www.benchchem.com/product/b15546555#theoretical-properties-of-alpha-linolenyl-methane-sulfonate)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)